Synthesis of 2-Methoxyisonicotinaldehyde Derivatives: An Application Note and Protocol Guide

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Compound of Interest	
Compound Name:	*2-Methoxyisonicotinaldehyde*
CAS No.:	*72716-87-1*
Cat. No.:	*B1302961*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed experimental protocol for the synthesis of **2-methoxyisonicotinaldehyde**, a valuable building block in medicinal chemistry and drug discovery. The primary focus is on a reliable and efficient method starting from commercially available materials. Additionally, this document outlines protocols for the derivatization of the target molecule, expanding its utility in the synthesis of diverse chemical scaffolds.

Introduction

2-Methoxyisonicotinaldehyde and its derivatives are important intermediates in the synthesis of various pharmacologically active compounds. The methoxy group at the 2-position of the pyridine ring significantly influences the electronic properties of the molecule, making the aldehyde group a versatile handle for a variety of chemical transformations. This guide details a robust synthetic route and subsequent derivatization reactions, providing researchers with the necessary protocols to incorporate this key structural motif into their synthetic programs.

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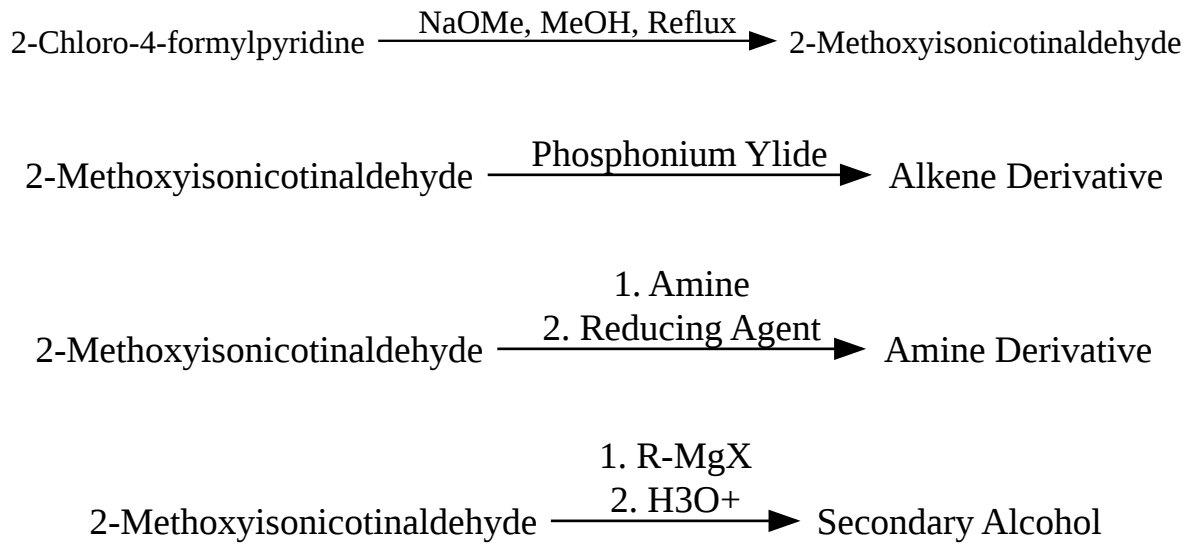
Synthesis of 2-Methoxyisonicotinaldehyde

The synthesis of **2-methoxyisonicotinaldehyde** is most effectively achieved through a two-step process: the oxidation of 2-methoxy-4-methylpyridine to the corresponding alcohol, followed by a subsequent oxidation to the aldehyde. An alternative and commonly employed method is the nucleophilic aromatic substitution of 2-chloro-4-formylpyridine with sodium methoxide.

Method 1: From 2-Chloro-4-formylpyridine

This method relies on the nucleophilic displacement of the chloride ion by a methoxide ion. The electron-withdrawing nature of the formyl group and the pyridine nitrogen atom facilitates this substitution.

Reaction Scheme:



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